

# Personal protective equipment for handling Feprosidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Feprosidine

Cat. No.: B1202311

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## Essential Safety and Handling Guide for Feprosidine

Disclaimer: Information regarding the specific handling and safety protocols for **Feprosidine** is limited. This guide is based on general best practices for handling potent, pharmacologically active compounds and hazardous chemicals. Researchers must conduct a thorough, site-specific risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before any handling of **Feprosidine**.

**Feprosidine**, also known as Sydnophen, is a stimulant drug developed in the 1970s.[1] As a pharmacologically active material, it requires careful handling to avoid accidental exposure.[2] This document provides essential guidance on personal protective equipment (PPE), operational procedures, and disposal plans for laboratory personnel.

## Personal Protective Equipment (PPE)

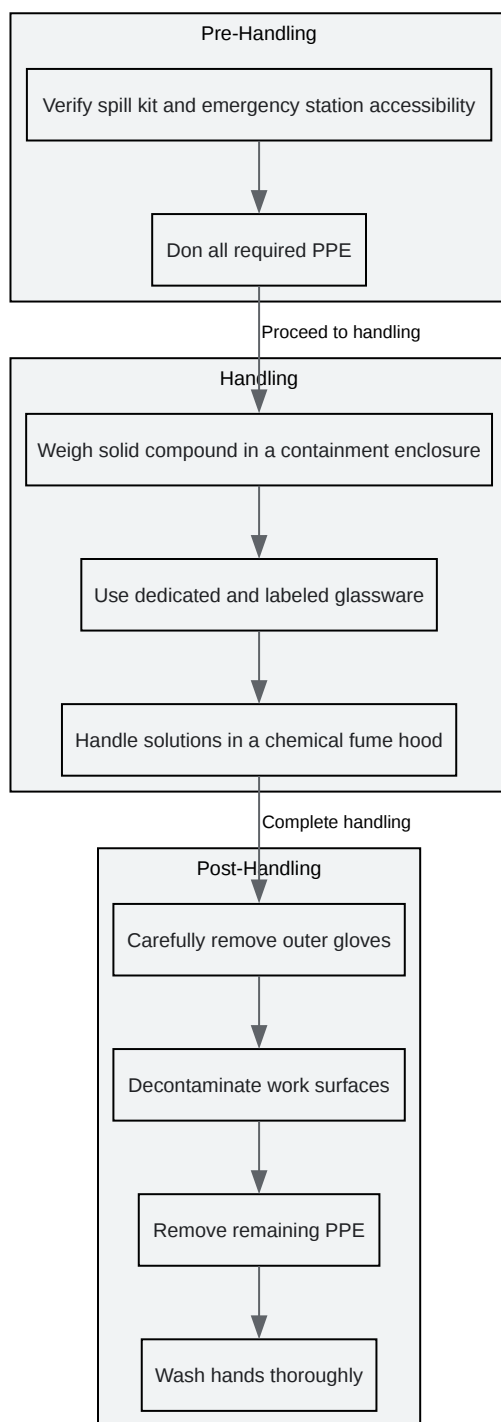
The use of appropriate PPE is the final and critical barrier to exposure after all other control measures have been implemented.[3] The following table summarizes the recommended PPE for handling **Feprosidine**, particularly in its solid (powder) form or in concentrated solutions.

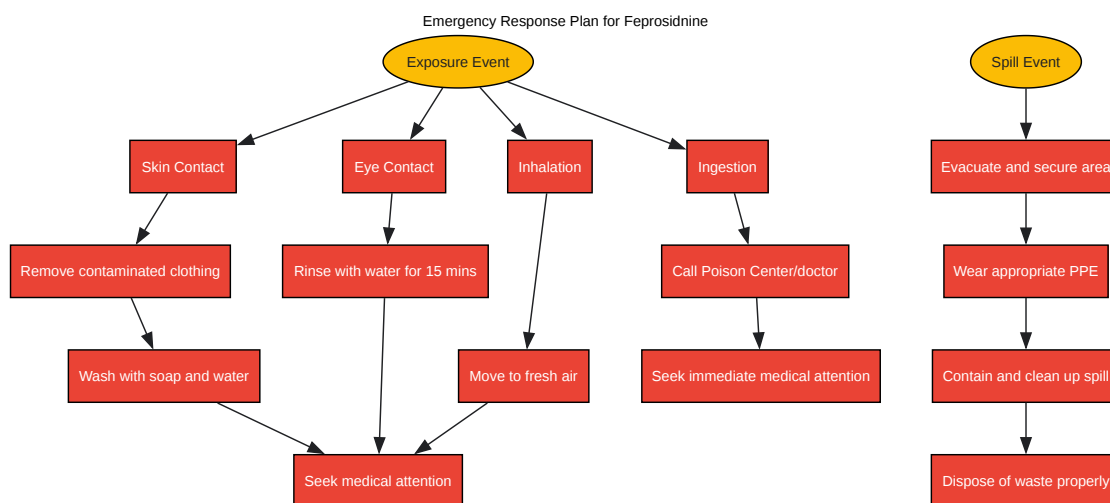
Protection Type	Required Equipment	Specifications and Rationale
Hand Protection	Double-gloving with chemotherapy-rated or chemical-resistant gloves.	Provides a robust barrier against dermal absorption. The outer glove should be removed immediately after direct handling, and the inner glove removed after completing the procedure. <a href="#">[4]</a> <a href="#">[5]</a> Powder-free gloves are recommended to prevent aerosolization and contamination. <a href="#">[3]</a>
Eye and Face Protection	Safety goggles and a full-face shield.	Protects against splashes, aerosols, and airborne particles. A face shield offers an additional layer of protection for the entire face. <a href="#">[4]</a> <a href="#">[6]</a>
Body Protection	Disposable, fluid-resistant lab coat or gown with a solid front and long sleeves.	Prevents contamination of personal clothing. Gowns should be made of low-permeability fabric and have tight-fitting cuffs. <a href="#">[5]</a>
Respiratory Protection	NIOSH-approved N95 or higher-rated respirator.	Essential when handling the solid form of Feprosidnine to prevent inhalation of airborne particles. A risk assessment may indicate the need for a higher level of respiratory protection. <a href="#">[4]</a>
Foot Protection	Closed-toe shoes.	Protects feet from potential spills and falling objects. <a href="#">[4]</a>

## Experimental Protocols and Handling Procedures

A systematic approach to handling **Feprosidnine** is crucial to minimize the risk of exposure. The following workflow outlines the key steps before, during, and after handling the compound.

## Experimental Workflow for Handling Feprosidine





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### Contact

Address: 3281 E Guasti Rd

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